N'-Decylethane-1,2-diamine: Physicochemical Profiling & Application Architectures

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Compound of Interest

Compound Name:	*(2-Aminoethyl)(decyl)amine*
CAS No.:	*7261-71-4*
Cat. No.:	*B1280567*

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Executive Summary

N'-decylethane-1,2-diamine (also known as N-decylethylenediamine) represents a critical class of amphiphilic amino-surfactants bridging the gap between simple fatty amines and complex gemini surfactants. Its molecular architecture—a hydrophobic decyl (

) tail coupled to a hydrophilic ethylenediamine headgroup—confers unique pH-responsive interfacial activity. Unlike permanently charged quaternary ammonium surfactants (e.g., DTAB), this molecule possesses two titratable amine groups, allowing for "tunable" hydrophilicity. This guide provides a rigorous technical analysis of its surfactant characteristics, synthesis pathways, and biological applications, designed for researchers in drug delivery and surface chemistry.

Part 1: Molecular Architecture & Physicochemical Profile

The dual-amine headgroup is the functional core of this surfactant, enabling it to switch between non-ionic, cationic (+1), and dicationic (+2) states depending on the bulk pH. This "smart" behavior distinguishes it from standard alkyl ammonium halides.

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Structural Specifications

Parameter	Value / Characteristic
IUPAC Name	-decylethane-1,2-diamine
Molecular Formula	
Molecular Weight	200.37 g/mol
Hydrophobic Tail	Decyl chain ( )
Hydrophilic Head	Ethylenediamine ( )
pKa Values (Est.)	(Primary Amine), (Secondary Amine)
LogP (Octanol/Water)	~2.8 - 3.2 (pH dependent)

Protonation States & Solubility

The solubility of N'-decylethane-1,2-diamine is dictated by the protonation of its nitrogen atoms.

- pH > 11 (Neutral Form): The molecule is uncharged and sparingly soluble in water; it behaves as an oil-soluble amine or forms turbid dispersions.
- pH ~ 8-9 (Monocationic): The primary amine ( ) is protonated. The molecule becomes amphiphilic, forming stable micelles.[1]
- pH < 6 (Dicationic): Both amines are protonated. Electrostatic repulsion between headgroups increases, effectively increasing the "area per molecule" at the interface and potentially raising the Critical Micelle Concentration (CMC).

Part 2: Interfacial Dynamics (Surfactant Science)

Critical Micelle Concentration (CMC)

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Unlike fixed-charge surfactants, the CMC of N'-decylethane-1,2-diamine shifts with pH. The values below represent the surfactant in its active, protonated salt form (e.g., dihydrochloride salt).

Surfactant System	CMC (mM)	Surface Tension (, mN/m)	Notes
N'-decylethane-1,2-diamine (2HCl)	18 – 25 mM	~32 – 35	Estimated range based on C10-amine homologs
Decyltrimethylammonium Bromide (DeTAB)	65 mM	40	Comparison: Quaternary analog
Dodecylamine (C12-amine) HCl	13 mM	35	Comparison: Longer chain analog

Expert Insight: The ethylenediamine headgroup is bulkier than a simple ammonium group. While the

chain typically dictates a high CMC (due to lower hydrophobicity than

), the capacity for hydrogen bonding in the headgroup can stabilize micelles, potentially lowering the CMC compared to simple decylamine.

Surface Tension Isotherms

The surfactant reduces the surface tension of water from 72 mN/m down to ~32 mN/m at the CMC. The adsorption follows the Langmuir-Szyszkowski isotherm, indicating monolayer formation at the air-water interface.

- Efficiency (

  ): The concentration required to reduce surface tension by 20 mN/m is relatively high compared to C12 analogs, consistent with the shorter C10 tail.

- Krafft Temperature: The C10 chain ensures a Krafft point well below room temperature (< 0°C), ensuring the surfactant remains soluble and active in cold formulations, unlike C16 or C18 analogs.

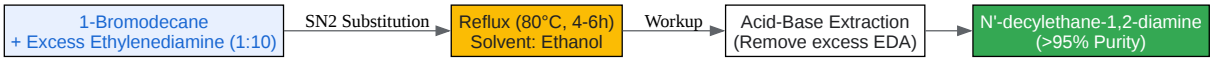
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Part 3: Experimental Protocols

Synthesis: Mono-Alkylation Strategy

To synthesize high-purity N'-decylethane-1,2-diamine, one must avoid the formation of "gemini" byproducts (where one diamine reacts with two alkyl chains).

Reaction Logic: Use a large molar excess of ethylenediamine (EDA) to statistically favor mono-substitution.



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Figure 1: Synthesis pathway prioritizing mono-alkylation via stoichiometry control.

Step-by-Step Protocol:

- Setup: Charge a round-bottom flask with Ethylenediamine (10 eq) and Ethanol (solvent). Heat to 60°C.
- Addition: Add 1-Bromodecane (1 eq) dropwise over 1 hour. Reasoning: Slow addition keeps the local concentration of alkyl halide low relative to the amine, preventing di-alkylation.
- Reflux: Reflux at 80°C for 4 hours. Monitor via TLC (Mobile phase: MeOH/DCM/NH4OH).
- Purification (Self-Validating Step):
  - Evaporate ethanol and excess ethylenediamine (EDA boils at 116°C).
  - Dissolve residue in DCM and wash with 1M NaOH (converts product to free base).
  - Critical: If an emulsion forms, the product is acting as a surfactant. Use brine to break it.
  - Distill under reduced pressure to isolate the pure oil.

CMC Determination via Conductivity

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This method is preferred for ionic surfactants as it clearly identifies the break point in monomer-micelle equilibrium.

- Preparation: Prepare a 100 mM stock solution of N'-decylethane-1,2-diamine in 10 mM Acetate Buffer (pH 5.0). Note: Buffer ensures constant protonation state.
- Titration: Add stock solution in 0.5 mL increments to 50 mL of buffer in a jacketed beaker (25°C).
- Measurement: Record conductivity (

  ,

) after each addition.
- Analysis: Plot

  vs. Concentration. The intersection of the two linear regions (pre-micellar and micellar slopes) is the CMC.

Part 4: Biological & Industrial Interface

Antimicrobial Mechanism (Membrane Lysis)

N'-decylethane-1,2-diamine exhibits antimicrobial activity against Gram-positive and Gram-negative bacteria, though it is generally less potent than its C12/C14 homologs due to the "cutoff effect."

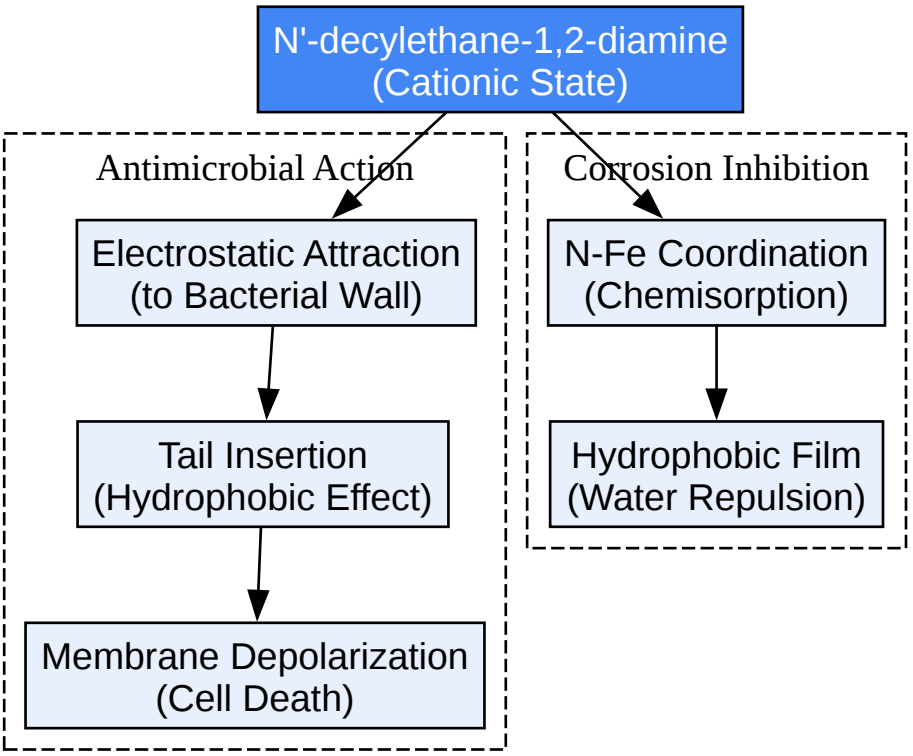
- Mechanism: The cationic headgroup binds to the negatively charged bacterial cell wall (LPS in Gram-neg, Teichoic acid in Gram-pos). The C10 tail inserts into the lipid bilayer, causing depolarization and leakage.
- Toxicity Profile: C10 amines are generally less cytotoxic to mammalian cells than C16 amines (which resemble membrane phospholipids more closely). This makes the C10 variant a candidate for preservative systems where mildness is required.

Corrosion Inhibition

The diamine headgroup is an excellent chelator for metal surfaces.

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- Adsorption: The surfactant adsorbs onto steel surfaces following the Langmuir Isotherm.
- Film Formation: The two nitrogen atoms coordinate with surface iron ions, while the decyl tail forms a hydrophobic barrier that repels water and chloride ions, significantly reducing corrosion rates in acidic media (e.g., 1M HCl).



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Figure 2: Dual-functionality mechanism in biological and industrial environments.

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